

Quantifying creatinine formation from creatine ethyl ester

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Compound of Interest

Compound Name:	Ethyl 2-(1-methylguanidino)acetate hydrochloride
CAS No.:	15366-32-2
Cat. No.:	B101366

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Application Note & Protocol

Title: Quantifying Creatinine Formation from Creatine Ethyl Ester: A Stability-Indicating HPLC-UV Method for Researchers and Pharmaceutical Scientists

Abstract

Creatine Ethyl Ester (CEE) was developed as a prodrug of creatine with the aim of enhancing its bioavailability.[1][2] However, its chemical stability, particularly in aqueous environments, is a critical parameter that dictates its efficacy. This application note provides a comprehensive guide for researchers, scientists, and drug development professionals to quantify the formation of creatinine, the primary degradation product of CEE, under various pH conditions. We detail the underlying chemical mechanisms of CEE degradation and present a robust, stability-indicating High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method. This guide offers field-proven insights into experimental design, from sample

preparation to data analysis, ensuring the generation of reliable and reproducible results for evaluating the viability of CEE as a creatine delivery agent.

Introduction: The Scientific Rationale

Creatine is a widely used supplement known for its ergogenic effects, enhancing muscle mass, strength, and performance.^[3] Its use is supported by a large body of scientific evidence. However, creatine's bioavailability can be limited by its hydrophilic nature.^[4] Creatine Ethyl Ester (CEE) was synthesized to overcome this limitation by esterifying the carboxylic acid group of creatine, theoretically increasing its lipophilicity and absorption.^[5]

Despite the initial promise, empirical evidence has shown that CEE is highly unstable in aqueous solutions, particularly at neutral and alkaline pH, rapidly converting to creatinine, a biologically inert waste product.^{[1][6][7]} This chemical instability in the gastrointestinal tract can lead to significantly elevated serum creatinine levels without a corresponding increase in muscle creatine, questioning the efficacy of CEE as a creatine supplement.^{[4][6][7]} Therefore, accurate quantification of this conversion is paramount for any research or product development involving CEE.

This guide provides the necessary tools to perform a comprehensive stability analysis of CEE, enabling researchers to make data-driven decisions.

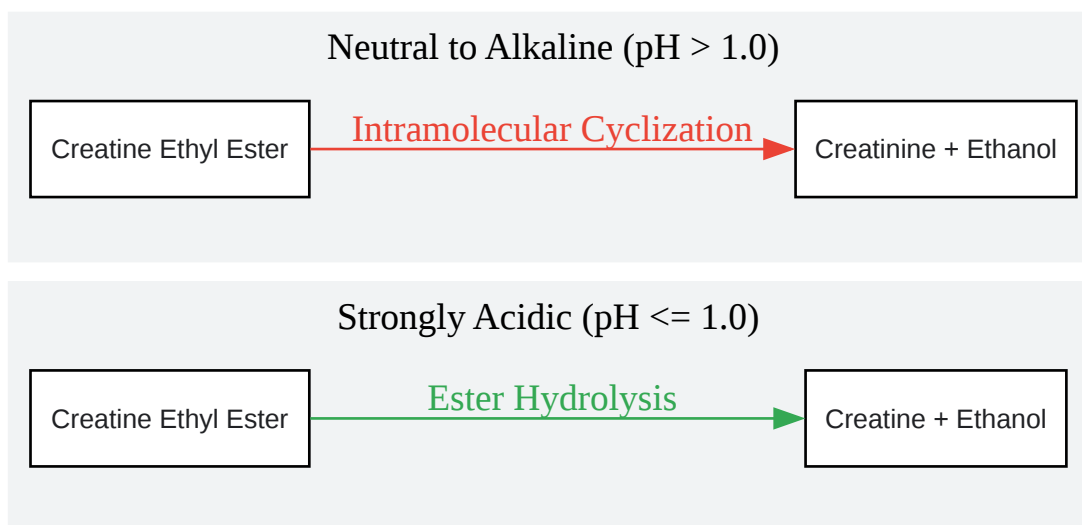
The Chemistry of CEE Degradation

The degradation of CEE is highly dependent on the pH of the surrounding medium. There are two primary pathways for its breakdown:

- **Ester Hydrolysis:** In strongly acidic conditions ($\text{pH} \leq 1.0$), CEE undergoes intermolecular ester hydrolysis to yield creatine and ethanol.^{[1][8]} This is the desired pathway for a prodrug, as it releases the active compound.
- **Intramolecular Cyclization:** At pH values greater than 1.0, CEE predominantly undergoes a rapid, intramolecular 5-exotrig cyclization to form creatinine and ethanol.^[1] This pathway is undesirable as it leads to the formation of an inactive metabolite.

The rate of this cyclization increases linearly with pH, making CEE extremely labile at the physiological pH of the small intestine ($\text{pH} \sim 7.4$).^{[1][9]}

Diagram of CEE Degradation Pathways



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Caption: Chemical degradation pathways of Creatine Ethyl Ester (CEE) under different pH conditions.

Experimental Protocol: Quantifying CEE to Creatinine Conversion

This section details a stability-indicating HPLC-UV method to monitor the degradation of CEE and the formation of creatinine over time in different pH buffers.

Materials and Reagents

- Creatine Ethyl Ester HCl (analytical standard)
- Creatine (analytical standard)
- Creatinine (analytical standard)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)

- Phosphoric Acid (or other suitable buffer components for pH adjustment)
- Hydrochloric Acid
- Sodium Hydroxide
- pH buffers (e.g., citrate, phosphate) prepared at various pH levels (e.g., 2.0, 4.0, 7.4)

Instrumentation

- HPLC system with UV detector
- Analytical balance
- pH meter
- Volumetric flasks and pipettes
- Thermostatically controlled water bath or incubator

Preparation of Standards and Solutions

- Stock Solutions (1 mg/mL):
 - Accurately weigh and dissolve approximately 10 mg of CEE HCl, creatine, and creatinine into separate 10 mL volumetric flasks.
 - Dilute to volume with HPLC-grade water. These stock solutions should be prepared fresh daily due to the instability of CEE in aqueous solutions.
- Working Standard Solution:
 - Prepare a mixed working standard containing CEE, creatine, and creatinine at a known concentration (e.g., 50 µg/mL each) by diluting the stock solutions in the mobile phase. This will be used for system suitability and calibration.
- pH Buffers:

- Prepare a series of buffers at the desired pH values for the kinetic study. For example, a 0.1 M citrate buffer for pH 4.0 and a 0.1 M phosphate buffer for pH 7.4.

HPLC-UV Method

This method is a starting point and may require optimization based on your specific instrumentation and column.

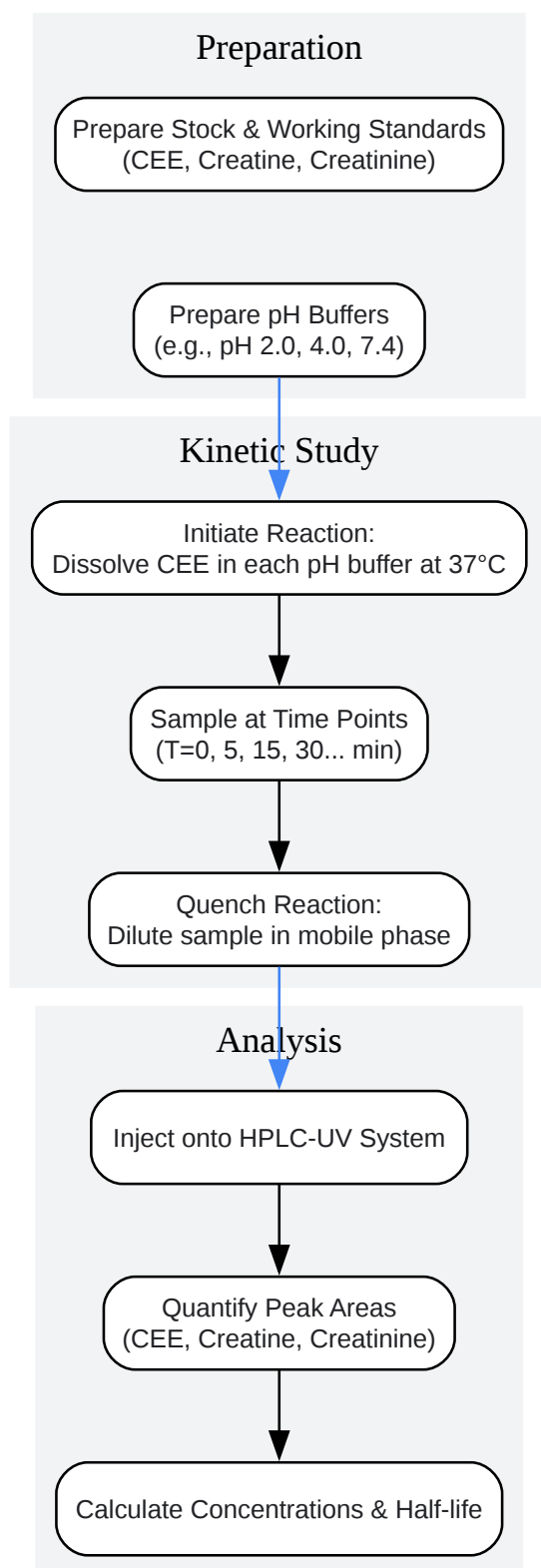
- Column: C18 with polar end-capping (e.g., 4.6 x 150 mm, 5 μ m) or a porous graphitic carbon column.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Mobile Phase: Isocratic elution with a mixture of aqueous buffer (e.g., 20 mM potassium phosphate, pH 6.0) and acetonitrile (e.g., 95:5 v/v).[\[12\]](#)
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Column Temperature: 25 °C
- UV Detection: 210 nm[\[8\]](#)

Kinetic Study Protocol

- Initiation of the Experiment:
 - Pre-heat the prepared pH buffers to the desired temperature (e.g., 37 °C to simulate physiological conditions).
 - Prepare a solution of CEE in each pH buffer at a known initial concentration (e.g., 100 μ g/mL). This is your T=0 sample.
- Time-Point Sampling:
 - Immediately after preparation (T=0), and at predetermined time intervals (e.g., 0, 5, 15, 30, 60, 120 minutes for pH 7.4; longer intervals for more acidic pH), withdraw an aliquot of the CEE solution.

- Quench the reaction immediately by diluting the aliquot in the mobile phase to halt further degradation.
- Sample Analysis:
 - Inject the quenched samples onto the HPLC system.
 - Record the peak areas for CEE, creatine, and creatinine.

Diagram of Experimental Workflow



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Caption: Experimental workflow for the kinetic analysis of CEE degradation.

Data Analysis and Presentation

Calculations

- **Concentration:** Using the peak areas from the HPLC analysis and a calibration curve generated from the working standards, calculate the concentration of CEE, creatine, and creatinine at each time point.
- **Rate Constant and Half-Life:** The degradation of CEE typically follows first-order kinetics.
 - Plot the natural logarithm of the CEE concentration ($\ln[\text{CEE}]$) versus time.
 - The slope of the resulting linear regression is the negative of the rate constant ($-k$).
 - The half-life ($t_{1/2}$) can be calculated using the formula: $t_{1/2} = 0.693 / k$.

Data Presentation

Summarize the kinetic data in a clear, tabular format for easy comparison across different pH conditions.

Table 1: First-Order Rate Constants and Half-Lives for CEE Degradation at 37°C

Buffer pH	Rate Constant (k, min ⁻¹)	Half-Life (t _{1/2})	Degradation Pathway
1.0	2.0×10^{-5}	~570 hours[1][8]	Ester Hydrolysis
4.0	6.4×10^{-3}	~1.8 hours[1]	Intramolecular Cyclization
7.4	0.012	~58 seconds[1][9]	Intramolecular Cyclization
8.0	1.8	~23 seconds[1][8]	Intramolecular Cyclization

Note: The data in this table are representative values from published literature and should be determined experimentally.

Trustworthiness and Self-Validation

To ensure the integrity of your results, incorporate the following self-validating checks into your protocol:

- **System Suitability:** Before each analytical run, inject the mixed working standard multiple times. The relative standard deviation (RSD) of the peak areas should be less than 2%, and the resolution between peaks should be adequate.
- **Mass Balance:** At each time point, the molar sum of CEE, creatine, and creatinine should ideally equal the initial molar concentration of CEE. This confirms that there are no other significant degradation pathways or analytical errors.
- **Control Samples:** Run control samples of creatine and creatinine in the same buffers to ensure they are stable under the experimental conditions.

Conclusion and Field-Proven Insights

The experimental evidence overwhelmingly indicates that Creatine Ethyl Ester is highly unstable at physiological pH, rapidly converting to creatinine.^{[1][4][6]} This inherent instability severely limits its potential as an effective oral delivery system for creatine. The protocols outlined in this application note provide a robust framework for researchers to independently verify these findings and to evaluate the stability of other creatine analogs or formulations.

For drug development professionals, this guide underscores the critical importance of early-stage stability profiling. A thorough understanding of a compound's degradation pathways is essential to avoid investing in molecules that are unlikely to reach their target in an active form. The rapid conversion of CEE to creatinine serves as a cautionary tale in prodrug design, emphasizing that enhanced permeability must not come at the cost of chemical stability in the physiological environment.

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